

A Technical Guide to the Solubility of Chloroacetic Anhydride in Organic Solvents

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Compound of Interest		
Compound Name:	Chloroacetic anhydride	
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This technical guide provides a comprehensive overview of the solubility of **chloroacetic anhydride** in various organic solvents. **Chloroacetic anhydride** is a highly reactive chemical intermediate, and understanding its solubility is critical for its effective use in organic synthesis, particularly in the development of pharmaceuticals and other fine chemicals. This document consolidates available solubility data, outlines relevant experimental methodologies, and illustrates key chemical reactions and workflows.

Core Properties of Chloroacetic Anhydride

Chloroacetic anhydride, with the chemical formula (CICH₂CO)₂O, is a colorless to slightly yellow crystalline solid with a pungent odor.[1] It is known to be sensitive to moisture, hydrolyzing in water to form chloroacetic acid.[1][2] Its utility as a reagent stems from its high reactivity, serving as a potent chloroacetylating agent.

Physical Properties:

- Molecular Formula: C₄H₄Cl₂O₃[1][3]
- Molecular Weight: 170.98 g/mol [1]
- Melting Point: Approximately 46-60 °C[1][4]
- Boiling Point: 203 °C at 760 mmHg[1][4][5][6][7]



Solubility Profile

The solubility of **chloroacetic anhydride** is a key parameter for reaction design, influencing solvent selection, reaction rates, and product purification. The available data, primarily qualitative, indicates a preference for polar aprotic and ethereal solvents.

Quantitative and Qualitative Solubility Data

The following table summarizes the known solubility characteristics of **chloroacetic anhydride** in common organic solvents.

Solvent Class	Solvent	Solubility Type	Reported Value/Descripti on	Citations
Chlorinated Solvents	Chloroform (CHCl₃)	Quantitative	Soluble: 100 mg/mL	[8][9]
Dichloromethane (DCM)	Qualitative	Reported to be poorly soluble	[10]	
Ethers	Diethyl Ether	Qualitative	Freely Soluble	[1][2][4][5][7]
Aromatic Hydrocarbons	Benzene	Qualitative	Slightly Soluble	[1][2][3][4][5][6] [7]
Aliphatic Hydrocarbons	Petroleum Ether / Ligroin	Qualitative	Practically Insoluble (when cold)	[1][2][3][4][6][7]
Nitriles	Acetonitrile (MeCN)	Qualitative	Reported to be poorly soluble	[10]
Amides	Dimethylformami de (DMF)	Qualitative	Reported to be barely soluble	[10]
Aqueous	Water	Reactive	Decomposes / Hydrolyzes to chloroacetic acid	[1][2]



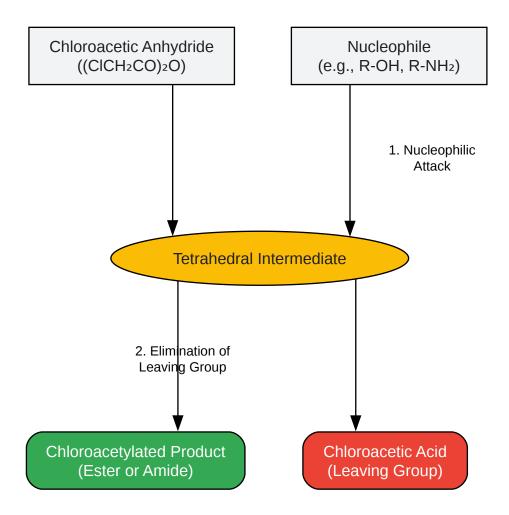
Key Reactions and Logical Workflows

Chloroacetic anhydride is a classic electrophile used for the acylation of various nucleophiles. Its reactions are fundamental to processes like the N-acetylation of amino acids and the protection of hydroxyl groups in nucleosides.[1][11][12]

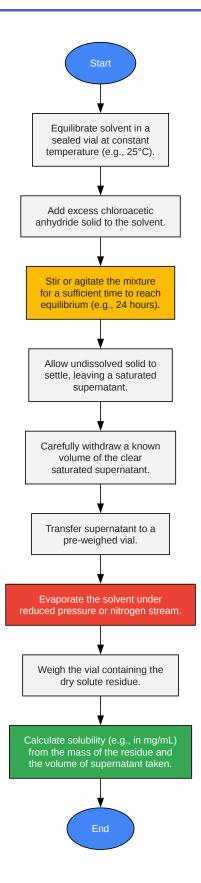
General Reaction with Nucleophiles

The primary reaction pathway involves the nucleophilic attack on one of the carbonyl carbons of the anhydride. This opens the anhydride ring and results in the formation of a chloroacetylated product and a molecule of chloroacetic acid as a byproduct. Common nucleophiles include alcohols (forming esters) and amines (forming amides).[13][14][15][16]

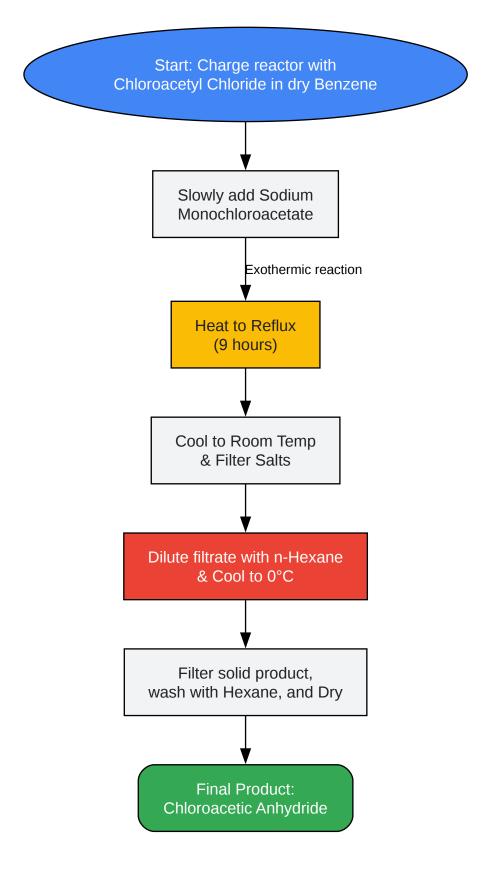












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